Application Note: Precision Metabolic Profiling in Oncology using 16-Iodohexadecanoic Acid (16-IHDA)

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Compound of Interest	
Compound Name:	*16-Iodohexadecanoic acid*
CAS No.:	*2536-36-9*
Cat. No.:	*B1213388*

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Executive Summary: The Lipid Dependence of Cancer

While the Warburg Effect (glucose dependency) has historically dominated cancer metabolism research, recent data confirms that aggressive phenotypes—specifically prostate cancer, diffuse large B-cell lymphoma (DLBCL), and chemo-resistant breast cancer—shift their dependency toward Fatty Acid Oxidation (FAO) for ATP production and survival.

16-Iodohexadecanoic Acid (16-IHDA) serves as a critical radiopharmaceutical probe to interrogate this lipid dependency. Unlike its branched-chain analog (BMIPP), which is metabolically trapped, straight-chain 16-IHDA undergoes rapid mitochondrial

-oxidation. This unique kinetic property allows researchers to measure the rate of fatty acid flux rather than just static uptake, providing a dynamic readout of mitochondrial function in vivo.

Mechanism of Action: The "Flux Probe" Concept

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To design effective experiments, one must understand the intracellular fate of 16-IHDA compared to endogenous palmitate.

- Uptake: 16-IHDA circulates bound to albumin and crosses the tumor cell membrane via CD36 (Fatty Acid Translocase) or passive diffusion.
- Activation: It is esterified to 16-IHDA-CoA by Long-Chain Acyl-CoA Synthetase (ACSL).
- Mitochondrial Entry: The acyl-carnitine shuttle (CPT1/CPT2) transports it into the mitochondrial matrix.
- -Oxidation (The Critical Step): 16-IHDA undergoes sequential oxidation. Crucially, the terminal iodine atom prevents complete oxidation to CO

  . Instead, the process releases free radioactive iodide (

).
- Washout: The free iodide rapidly exits the mitochondrion and the cell, re-entering the bloodstream.

Scientific Insight: The rate of signal loss (washout) from the tumor directly correlates with the rate of

-oxidation. This distinguishes 16-IHDA from metabolic trapping agents (like FDG or BMIPP), making it a true functional probe of FAO activity.

Visualization: Intracellular Fate of 16-IHDA

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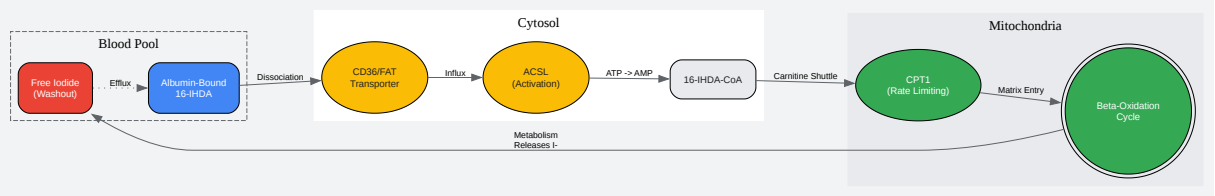

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Figure 1: The metabolic pathway of 16-IHDA. Note that signal retention indicates uptake, while signal washout indicates active oxidation.

Applications & Protocols

Application A: In Vivo Dynamic SPECT Imaging (Tumor Metabolic Phenotyping)

Objective: To distinguish between FAO-driven tumors (e.g., resistant prostate cancer) and glycolytic tumors. Tracer:

I-**16-Iodohexadecanoic Acid** (

I-IHDA).

Protocol:

- Subject Preparation:
  - Mice (Xenograft models) must be fasted for 4-6 hours to lower endogenous insulin and free fatty acids, which compete with the tracer.
  - Thyroid Block: Administer Lugol’s solution or perchlorate 30 mins prior to block thyroid uptake of free iodide released by metabolism.

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- Injection:
  - Inject 18.5–37 MBq (0.5–1.0 mCi) of

    I-IHDA via tail vein.
- Acquisition (The Critical Difference):
  - Standard static imaging is insufficient. You must perform Dynamic SPECT.
  - Phase 1 (Perfusion/Uptake): 0–10 mins post-injection.
  - Phase 2 (Metabolic Washout): 15–60 mins post-injection.
- Data Analysis:
  - Generate Time-Activity Curves (TACs) for the Tumor (ROI

) and Background Muscle (ROI

).
  - Calculate the Washout Rate (

).
  - Interpretation: High initial uptake + Fast washout = High FAO Activity. High uptake + Retention = Impaired Oxidation (Storage phenotype).

Application B: In Vitro "Pulse-Chase" FAO Assay

Objective: Screening drug candidates (e.g., CPT1 inhibitors like Etomoxir) for their ability to block FAO in cancer cells.

Protocol:

- Cell Culture: Seed cancer cells (e.g., PC-3, MCF-7) in 6-well plates.
- Drug Treatment: Treat with inhibitor (Etomoxir) or vehicle for 24 hours.

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- Pulse:
  - Incubate cells with 1

    Ci/mL

    I-16-IHDA (longer half-life for in vitro use) in Krebs-Ringer buffer + 1% BSA (fatty acid free) for 30 minutes.
- Chase:
  - Remove pulse medium. Wash 2x with cold PBS.
  - Add fresh non-radioactive medium and incubate for 0, 30, 60, 90 mins.
- Extraction:
  - Collect medium (contains released

    I

).
  - Lyse cells (contains unmetabolized lipid).
  - Perform Chloroform/Methanol extraction on the medium.
  - Aqueous Phase: Contains free Iodide (Product of Oxidation).
  - Organic Phase: Contains intact Fatty Acid.
- Readout:

Comparative Analysis: 16-IHDA vs. Alternatives

To ensure experimental rigor, one must choose the correct tracer. 16-IHDA is often confused with BMIPP.

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Feature	16-IHDA (Straight Chain)	BMIPP (Branched Chain)	18F-FDG
Structure	Natural Palmitate Analog	Methyl-branched Analog	Glucose Analog
Metabolic Fate	Rapidly -oxidized	Trapped (cannot be oxidized)	Trapped (Phosphorylated)
Primary Readout	FAO Flux (Rate)	Fatty Acid Uptake/Pool	Glycolysis
Signal Kinetics	Washout (Signal decreases)	Retention (Signal stays)	Retention (Signal stays)
Oncology Use	Assessing mitochondrial function & drug response	Visualizing lipid storage/membrane synthesis	Visualizing Warburg Effect
Key Limitation	Rapid washout lowers contrast in late images	Does not measure oxidation rate	Non-specific (inflammation)

Experimental Workflow Diagram

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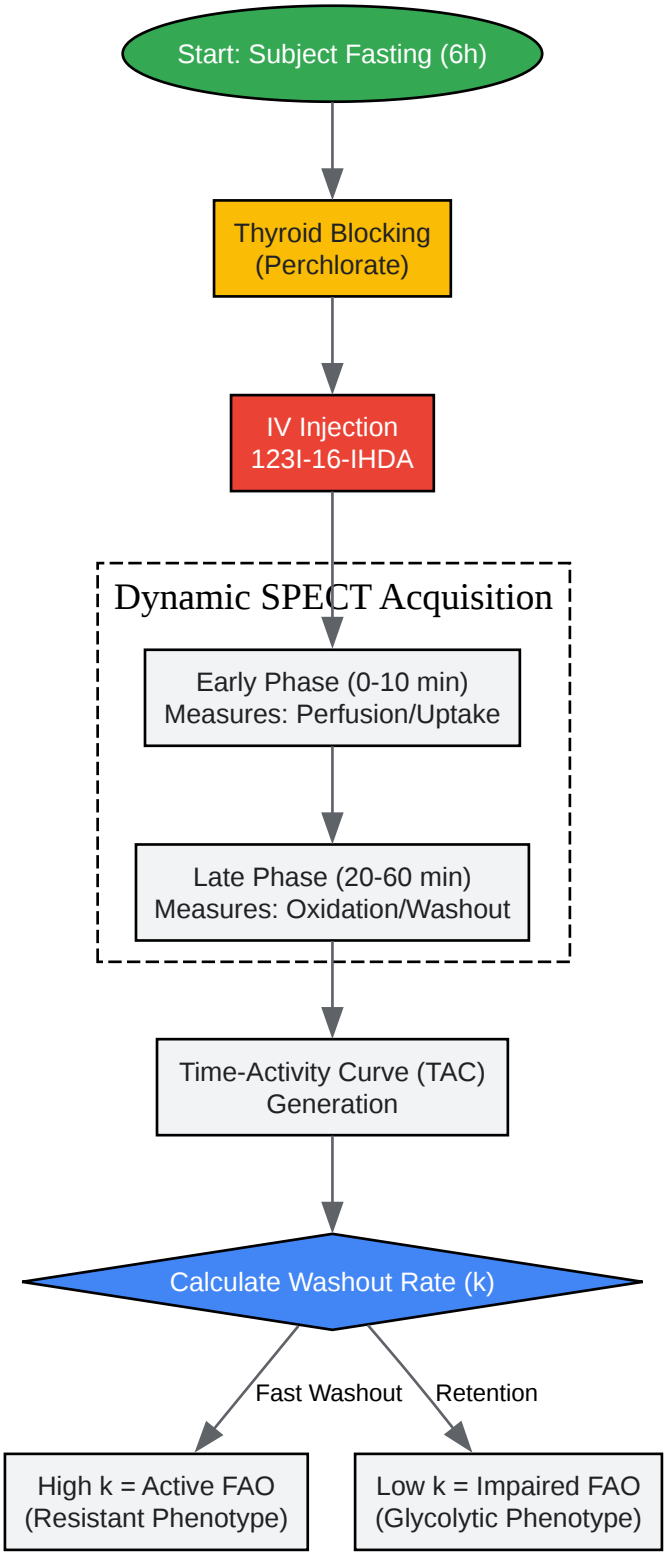

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Figure 2: Workflow for in vivo metabolic phenotyping using 16-IHDA.

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